

An In-depth Technical Guide to the Thermochemical Properties of 3-Dimethylaminopropylamine

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Compound of Interest

Compound Name: *3-Dimethylaminopropylamine*

Cat. No.: *B130723*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **3-Dimethylaminopropylamine** (DMAPA). The information is presented in a structured format to facilitate easy access and comparison of data for research and development purposes.

Core Thermochemical Properties

3-Dimethylaminopropylamine (DMAPA), a versatile diamine, is utilized in the synthesis of various compounds, including surfactants and epoxy resin hardeners. A thorough understanding of its thermochemical properties is essential for process design, safety analysis, and reaction modeling.

The key thermochemical data for DMAPA are summarized in the table below. These values represent the standard state conditions (298.15 K and 1 atm).

Property	Value	Units
Standard Molar Enthalpy of Formation ($\Delta_f H^\ominus 298$)	-76.9	$\text{kJ}\cdot\text{mol}^{-1}$
Standard Molar Entropy ($S^\ominus 298$)	323.0	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Heat Capacity (C)	255.7	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$
Standard Enthalpy of Combustion ($\Delta_c H^\ominus 298$)	-3895.5 to -3887.5	$\text{MJ}\cdot\text{mol}^{-1}$

Note: The data presented is compiled from publicly available sources. The original experimental details for the determination of these specific values were not found in the cited literature. The experimental protocols outlined in this guide are general methods for such determinations.

Experimental Protocols

The determination of the thermochemical properties of organic compounds like DMAPA involves precise calorimetric and analytical techniques. The following are detailed methodologies for the key experiments.

2.1 Determination of the Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of a liquid organic compound such as **3-Dimethylaminopropylamine** can be determined using an isoperibol bomb calorimeter.

Principle: A known mass of the sample is completely combusted in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

Apparatus:

- Isoperibol bomb calorimeter

- Oxygen cylinder with pressure regulator
- Crucible (platinum or stainless steel)
- Firing wire (e.g., platinum or nichrome)
- Pellet press (for solid samples, not required for liquid DMAPA)
- High-precision thermometer or temperature probe
- Balance (accurate to at least 0.1 mg)

Procedure:

- Calibration: The calorimeter is calibrated by combusting a known mass of a standard substance with a certified enthalpy of combustion, typically benzoic acid. This determines the heat capacity of the calorimeter system.
- Sample Preparation: A precisely weighed sample of liquid DMAPA (typically 0.5 - 1.0 g) is placed in the crucible. A cotton thread or a piece of filter paper of known mass and heat of combustion may be used to aid in the ignition of the liquid.
- Assembly: The crucible is placed in the bomb, and the firing wire is connected to the electrodes, ensuring it is in contact with the sample or the ignition aid.
- Pressurization: The bomb is sealed and purged with a small amount of oxygen before being filled with high-purity oxygen to a pressure of approximately 30 atm.
- Calorimetry: The bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The initial temperature is recorded. The sample is then ignited by passing an electric current through the firing wire. The temperature of the water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- Analysis: The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The heat of combustion is calculated using the heat capacity of the

calorimeter and the temperature change. Corrections are made for the heat of formation of nitric acid (from the nitrogen in the sample) and sulfuric acid (if sulfur is present), and for the heat of combustion of the firing wire and any ignition aids.

2.2 Determination of Heat Capacity using Differential Scanning Calorimetry (DSC)

The specific heat capacity of liquid DMAPA can be measured using a differential scanning calorimeter.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. By comparing the heat flow to the sample with that of a known standard, the heat capacity can be determined.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., aluminum)
- Reference material with a known heat capacity (e.g., sapphire)
- Balance (accurate to at least 0.01 mg)

Procedure:

- **Baseline Calibration:** An initial DSC scan is performed with empty sample and reference pans to establish the baseline heat flow.
- **Standard Calibration:** A known mass of a standard material (e.g., sapphire) is placed in the sample pan, and a DSC scan is performed over the desired temperature range. This allows for the calibration of the instrument's heat flow signal.
- **Sample Measurement:** A known mass of liquid DMAPA is hermetically sealed in a sample pan. The sample is then subjected to the same temperature program as the baseline and standard scans.
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The specific heat capacity (C_p) is calculated using the following equation: $C_p(\text{sample}) = (\text{Heat})$

$\text{Flow(sample)} / \text{Mass(sample)} * (\text{Mass(standard)} / \text{Heat Flow(standard)}) * \text{Cp(standard)}$

2.3 Determination of Standard Molar Entropy

The standard molar entropy of a substance is typically determined from heat capacity data measured down to very low temperatures, often approaching absolute zero.

Principle: The third law of thermodynamics states that the entropy of a perfect crystal at absolute zero is zero. By measuring the heat capacity of the substance from near 0 K up to the standard temperature (298.15 K) and accounting for the entropy changes during any phase transitions, the standard molar entropy can be calculated.

Apparatus:

- Adiabatic calorimeter capable of low-temperature measurements
- Cryostat (for maintaining low temperatures)
- High-precision temperature and energy input measurement devices

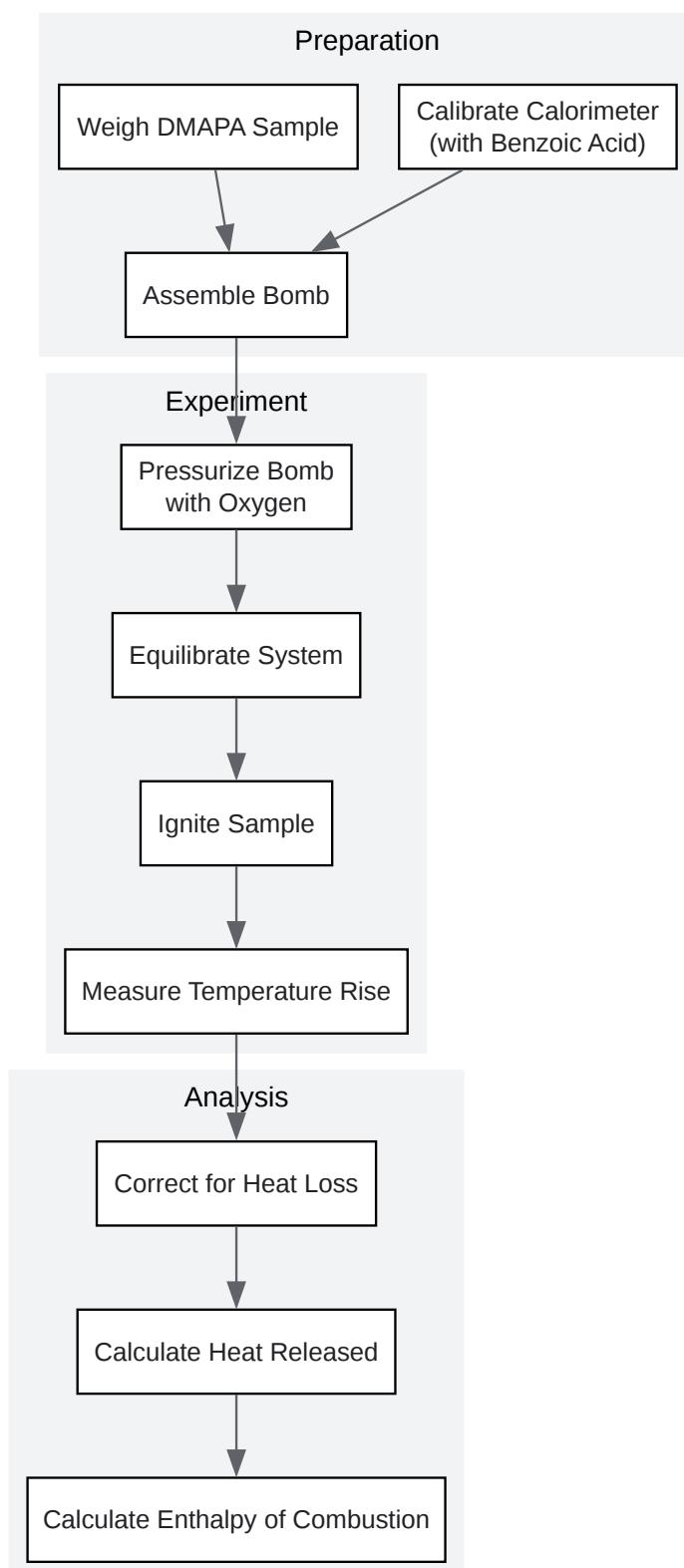
Procedure:

- **Low-Temperature Heat Capacity Measurement:** The heat capacity of a solid sample of DMAPA is measured as a function of temperature from as low a temperature as possible (e.g., using liquid helium) up to its melting point.
- **Enthalpy of Fusion Measurement:** The enthalpy of fusion (melting) is measured at the melting point.
- **Liquid-Phase Heat Capacity Measurement:** The heat capacity of the liquid DMAPA is measured from its melting point up to 298.15 K.
- **Entropy Calculation:** The standard molar entropy (S^\ominus_{298}) is calculated by integrating the heat capacity data and adding the entropy of fusion: $S^\ominus_{298} = \int (Cp(\text{solid})/T) dT$ from 0 to T_m + $\Delta H_{\text{fus}}/T_m + \int (Cp(\text{liquid})/T) dT$ from T_m to 298.15 K where T_m is the melting temperature and ΔH_{fus} is the enthalpy of fusion.

Visualizations

Experimental Workflow for Enthalpy of Combustion Determination

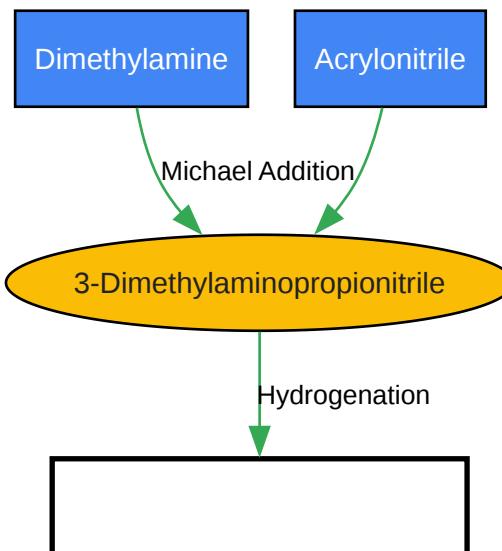
The following diagram illustrates the logical workflow for the experimental determination of the enthalpy of combustion of **3-Dimethylaminopropylamine** using bomb calorimetry.

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Caption: Workflow for Enthalpy of Combustion Determination.

Synthesis of 3-Dimethylaminopropylamine

The industrial synthesis of DMAPA typically involves a two-step process starting from dimethylamine and acrylonitrile.



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Caption: Synthesis Pathway of **3-Dimethylaminopropylamine**.

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